

Prudent Disposal of Lanthionine Ketimine in a Laboratory Setting

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Compound of Interest

Compound Name: *Lanthionine ketimine*

Cat. No.: *B1215708*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. While a specific Safety Data Sheet (SDS) for **lanthionine ketimine** detailing explicit disposal procedures is not readily available in public resources, a conservative approach based on its known chemical properties and general best practices for laboratory waste management can ensure its safe handling and disposal. **Lanthionine ketimine** is a naturally occurring sulfur-containing amino acid metabolite found in the mammalian brain.^{[1][2]} It is a white powder with a melting point of 160 °C (decomposes) and a solubility of 30 g/L in water.^[1] The main occupational hazard is listed as irritation.^[1]

Chemical and Physical Properties of Lanthionine Ketimine

A summary of the available quantitative data on **lanthionine ketimine** is presented below. This information is crucial for assessing its potential hazards and determining the appropriate disposal route.

Property	Value	Reference
Molecular Formula	C6H7NO4S	[1]
Molar Mass	189.19 g/mol	[1]
Appearance	White powder	[1]
Melting Point	160 °C (decomposes)	[1]
Solubility in Water	30 g/L	[1]
Main Hazards	Irritation	[1]

General Disposal Protocol for Lanthionine Ketimine

In the absence of a specific SDS, the following step-by-step protocol outlines a general procedure for the disposal of small quantities of **lanthionine ketimine**, typical of a research laboratory setting. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department before proceeding, as they will have the final authority on disposal procedures.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety glasses or goggles, a lab coat, and nitrile gloves.

2. Waste Characterization:

- Based on available data, **lanthionine ketimine** is a non-volatile, water-soluble solid. It is not listed as a highly toxic or reactive chemical.
- The primary hazard is noted as irritation.[\[1\]](#)

3. Small Spills and Residue:

- For cleaning up small spills or residual amounts on lab equipment:
 - Wipe the area with a damp cloth or paper towel.

- The contaminated wipes should be placed in a sealed, labeled bag.
- Wash the affected area with soap and water.

4. Container Disposal:

- Empty containers should be rinsed thoroughly with water.
- The rinsate (water used for rinsing) should be collected and treated as chemical waste.
- Once cleaned, the container can often be disposed of as regular lab glass or plastic, according to institutional policy.

5. Disposal of Unused **Lanthionine Ketimine**:

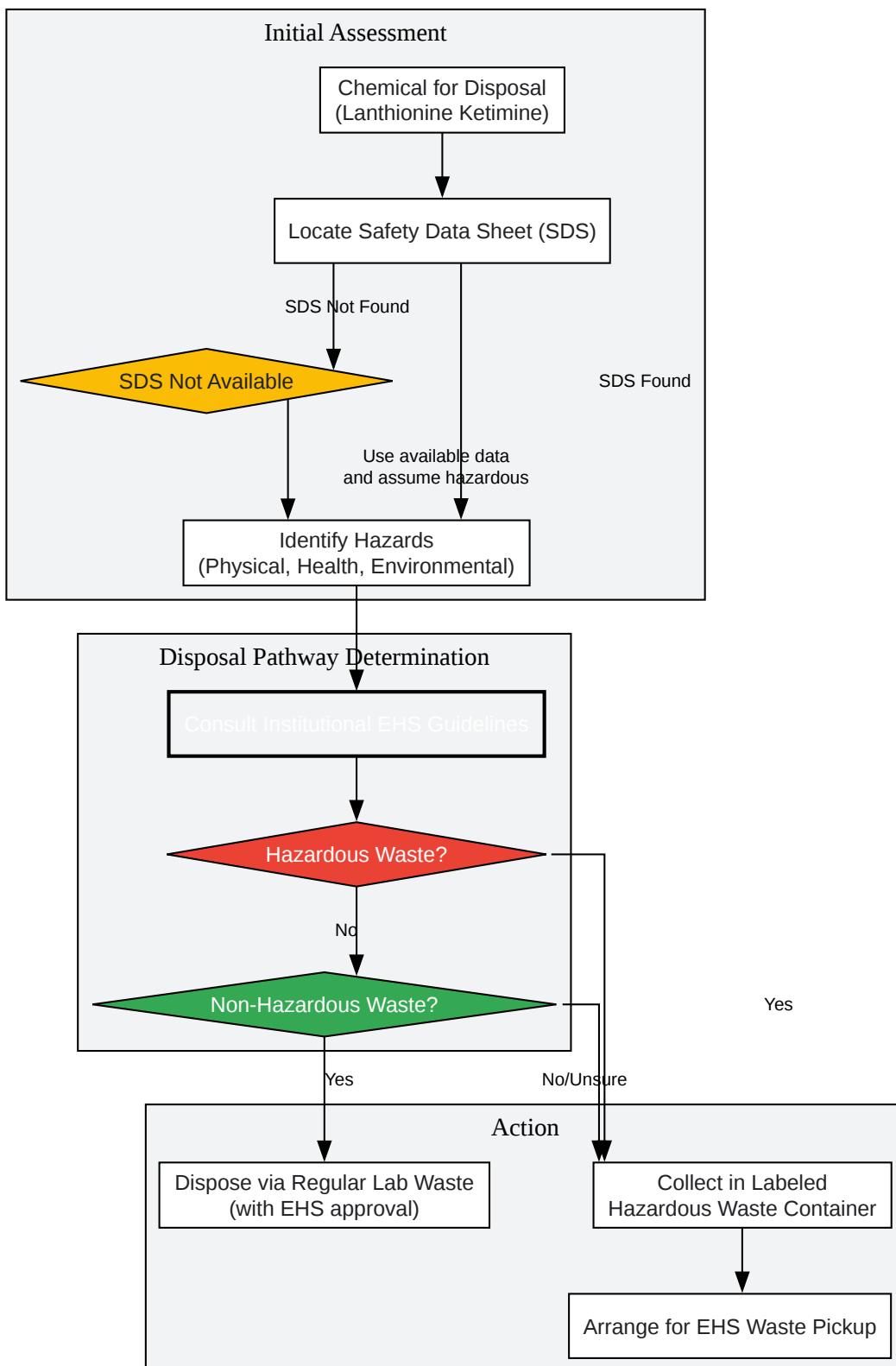
- Solid Waste:
 - Collect unused **Lanthionine ketimine** powder in a clearly labeled, sealed container. The label should include the chemical name ("Lanthionine Ketimine") and any known hazard information (e.g., "Irritant").
 - This container should be segregated with other solid chemical waste.
- Aqueous Solutions:
 - Aqueous solutions of **Lanthionine ketimine** should be collected in a labeled container for aqueous chemical waste.
 - Do not dispose of **Lanthionine ketimine** solutions down the drain unless explicitly permitted by your institution's EHS.

6. Final Disposal:

- Arrange for the pickup of the chemical waste by your institution's EHS or a licensed chemical waste disposal contractor.

Experimental Workflow for Chemical Disposal Decision-Making

The following diagram illustrates a logical workflow for determining the appropriate disposal route for any laboratory chemical, including **Ianthionine ketimine**. This process emphasizes the central role of institutional safety guidelines.

[Click to download full resolution via product page](#)*General Laboratory Chemical Disposal Workflow.*

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References

- 1. Lanthionine ketimine - Wikipedia [en.wikipedia.org]
- 2. An Overview of Sulfur-Containing Compounds Originating from Natural Metabolites: Lanthionine Ketimine and its Analogues - PMC [pmc.ncbi.nlm.nih.gov]
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